

# Application Notes and Protocols: Diethylzinc in Chain Shuttling Polymerization

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## Compound of Interest

Compound Name: Diethylzinc

Cat. No.: B1219324

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## Introduction

Chain shuttling polymerization (CSP) is a powerful technique for the synthesis of block copolymers with unique architectures and properties. This method utilizes a chain shuttling agent (CSA) to facilitate the reversible transfer of growing polymer chains between two or more distinct catalyst centers within a single reactor. **Diethylzinc** (DEZ) has emerged as a highly effective and versatile CSA in this process, enabling the production of a wide range of olefin block copolymers. These materials, with their alternating hard (crystalline) and soft (amorphous) segments, exhibit a unique combination of high melting temperatures and low glass transition temperatures, leading to excellent elastomeric properties at elevated temperatures.<sup>[1]</sup>

This document provides detailed application notes and experimental protocols for the use of **diethylzinc** in chain shuttling polymerization, aimed at researchers and professionals in polymer chemistry and materials science.

## Mechanism of Action

In a typical chain shuttling polymerization, two catalysts with different monomer selectivities are employed. One catalyst (Cat1) produces a "hard" polymer segment with low comonomer incorporation, while the second catalyst (Cat2) produces a "soft" segment with higher comonomer incorporation. **Diethylzinc** acts as a reversible transfer agent, shuttling the

growing polymer chains between the two active catalyst sites. This process allows for the formation of multiblock copolymers with a statistical distribution of block lengths.<sup>[2]</sup> The overall mechanism is a dynamic equilibrium where the polymer chain can be transferred back and forth between the catalysts via the DEZ, leading to the formation of a block copolymer.

## Key Applications

The use of **diethylzinc** in chain shuttling polymerization allows for the synthesis of olefin block copolymers with tailored properties for a variety of applications, including:

- **Elastomers:** The unique block architecture imparts excellent elastic recovery and high-temperature performance.
- **Adhesives and Sealants:** The ability to control block composition allows for tuning of adhesive properties.
- **Compatibilizers:** The block copolymers can be used to improve the compatibility of polymer blends.
- **Functional Materials:** The living nature of the polymerization, facilitated by DEZ, allows for the introduction of functional end-groups.

## Data Presentation

The following tables summarize the quantitative effects of **diethylzinc** on key polymerization parameters and polymer properties, as reported in the literature.

Table 1: Effect of **Diethylzinc** on Ethylene Homopolymerization Activity<sup>[3]</sup><sup>[4]</sup>

Zn/Zr Molar Ratio	Polymerization Activity ( $10^6$ g/mol-Zr/h)
0	2.28
50	8.16
100	10.92
150	9.84
200	7.56

Table 2: Effect of **Diethylzinc** on Ethylene/1-Hexene Copolymerization Activity[3][4]

Zn/Zr Molar Ratio	Polymerization Activity ( $10^6$ g/mol-Zr/h)
0	7.68
50	13.80
100	16.20
150	14.52
200	11.16

Table 3: Effect of **Diethylzinc** on Polyethylene Molecular Weight and Distribution in Ethylene Homopolymerization[2]

Run	Catalyst System	[DEZ] (mmol)	Mn ( g/mol )	Mw/Mn
1	rac-(CH <sub>2</sub> ) <sub>2</sub> (Ind) <sub>2</sub> ZrCl <sub>2</sub> /MAO	0	120,000	2.3
2	rac-(CH <sub>2</sub> ) <sub>2</sub> (Ind) <sub>2</sub> ZrCl <sub>2</sub> /MAO	0.1	65,000	2.1
3	rac-(CH <sub>2</sub> ) <sub>2</sub> (Ind) <sub>2</sub> ZrCl <sub>2</sub> /MAO	0.2	40,000	2.0
4	rac-(CH <sub>2</sub> ) <sub>2</sub> (Ind) <sub>2</sub> ZrCl <sub>2</sub> /MAO	0.3	28,000	1.9

Table 4: Effect of **Diethylzinc** on Propylene Homopolymerization[2]

Run	Catalyst System	[DEZ] (mmol)	Mn ( g/mol )	Mw/Mn
1	rac-Me <sub>2</sub> Si(Ind) <sub>2</sub> ZrCl <sub>2</sub> /MAO	0	85,000	2.4
2	rac-Me <sub>2</sub> Si(Ind) <sub>2</sub> ZrCl <sub>2</sub> /MAO	0.2	35,000	2.2
3	rac-Me <sub>2</sub> Si(Ind) <sub>2</sub> ZrCl <sub>2</sub> /MAO	0.4	20,000	2.1

## Experimental Protocols

The following are representative protocols for olefin polymerization using **diethylzinc** as a chain shuttling agent.

## Protocol 1: Ethylene/1-Hexene Copolymerization for Olefin Block Copolymers[2]

Materials:

- Catalyst 1 (Cat1): Zirconium, --INVALID-LINK--dimethyl-
- Catalyst 2 (Cat2): Hafnium, --INVALID-LINK---κN,κN']dimethyl-
- Cocatalyst: Modified methylaluminoxane (MMAO)
- Chain Shuttling Agent: **Diethylzinc** (DEZ) solution in toluene (1.5 M)
- Solvent: Toluene (anhydrous)
- Monomers: Ethylene, 1-Hexene
- Quenching Solution: Ethanol containing concentrated hydrochloric acid

Procedure:

- Reactor Preparation: A 250 mL glass reactor is purged with vacuum and nitrogen and finally filled with an ethylene atmosphere. The reactor is heated to the desired temperature (e.g., 70°C) using an oil bath.
- Reagent Addition:
  - Add 26.2 mL of toluene to the reactor.
  - Add 0.3 mL of 1-hexene.
  - Add 1.5 mL of MMAO toluene solution (2.5 mmol).
  - Add 1.0 mL of **diethylzinc** solution in toluene (0.2 mmol).

- Polymerization Initiation: Inject a toluene solution containing a mixture of Cat1 (e.g., 0.5  $\mu\text{mol}$ ) and Cat2 (e.g., 0.5  $\mu\text{mol}$ ) to start the polymerization.
- Polymerization: Maintain the reaction at 70°C with magnetic stirring for 20 minutes.
- Termination and Product Isolation:
  - Pour the reaction mixture into ethanol containing concentrated hydrochloric acid to quench the reaction and precipitate the polymer.
  - Stir the mixture for 6 hours.
  - Collect the polymer by filtration.
  - Wash the polymer thoroughly with ethanol.
  - Dry the polymer in a vacuum oven at 60°C for 24 hours.

#### Characterization:

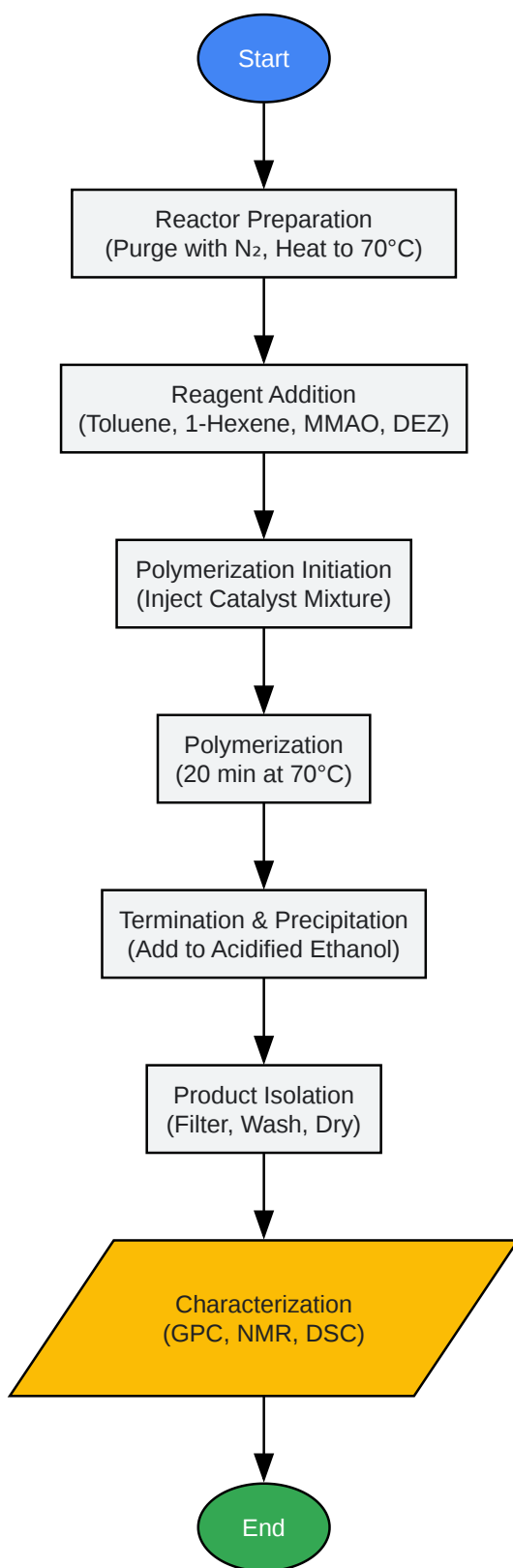
- Molecular Weight and Molecular Weight Distribution: Determined by Gel Permeation Chromatography (GPC) at 150°C using 1,2,4-trichlorobenzene as the eluent.
- Copolymer Composition: Determined by  $^{13}\text{C}$  NMR spectroscopy.
- Thermal Properties: Analyzed by Differential Scanning Calorimetry (DSC).

## Visualizations

### Chain Shuttling Polymerization Mechanism

Caption: Mechanism of **diethylzinc**-mediated chain shuttling polymerization.

## Experimental Workflow for Olefin Block Copolymer Synthesis



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Caption: Experimental workflow for olefin block copolymer synthesis.

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